

Initial In Vitro Studies of (S)-MCOPPB: A Technical Guide

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Compound of Interest

Compound Name: (S)-MCOPPB

Cat. No.: B15623246

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This technical guide provides a comprehensive overview of the initial in vitro studies of **(S)-MCOPPB**, a potent and selective agonist for the nociceptin/orphanin FQ (NOP) receptor. The information is intended for researchers, scientists, and drug development professionals interested in the pharmacological profile of this compound.

Data Presentation

The following tables summarize the quantitative data from in vitro studies of **(S)-MCOPPB**, focusing on its receptor binding affinity and functional activity.

Table 1: Receptor Binding Affinity of **(S)-MCOPPB**

Receptor	Species	Assay Type	Radioligand	Parameter	Value	Reference
NOP	Human	Radioligand Binding	[³ H]-Nociceptin	pKi	10.07	[1]
Mu Opioid (MOP)	Human	Radioligand Binding	Not Specified	-	Moderate Affinity	[1]
Kappa Opioid (KOP)	Human	Radioligand Binding	Not Specified	-	Weak Affinity	[1]
Delta Opioid (DOP)	Human	Radioligand Binding	Not Specified	-	Negligible Binding	[1]

Table 2: Functional Activity of **(S)-MCOPPB**

Assay Type	Cell Line	Parameter	Value	Agonist Type	Reference
[³⁵ S]GTPγS Binding	HEK293 cells expressing human NOP receptor	pEC ₅₀	9.41	Full Agonist	[2]
cAMP Inhibition	Not Specified	Not Specified	Potent Agonist	Full Agonist	[3]
GIRK Channel Activation	Not Specified	Not Specified	Potent Agonist	Full Agonist	[3]
Senolytic Activity	MRC-5, HepG2, Huh-7	-	Induces apoptosis in senescent cells	-	

Experimental Protocols

This section details the methodologies for the key in vitro experiments cited in the initial studies of **(S)-MCOPPB**.

Radioligand Binding Assays

These assays are performed to determine the binding affinity of **(S)-MCOPPB** for the NOP receptor and other opioid receptors.

Objective: To determine the equilibrium dissociation constant (K_i) of **(S)-MCOPPB** for the target receptor.

Materials:

- Cell membranes prepared from cells expressing the receptor of interest (e.g., HEK293 cells stably expressing the human NOP receptor).
- Radioligand specific for the receptor (e.g., [^3H]-Nociceptin for the NOP receptor).
- **(S)-MCOPPB** at various concentrations.
- Assay buffer (e.g., 50 mM Tris-HCl, pH 7.4, containing MgCl_2).
- Glass fiber filters.
- Scintillation fluid.
- Scintillation counter.

Procedure:

- Cell membranes are incubated with a fixed concentration of the radioligand and varying concentrations of **(S)-MCOPPB**.
- The incubation is carried out at a specific temperature (e.g., 25°C) for a defined period to reach equilibrium.

- The reaction is terminated by rapid filtration through glass fiber filters to separate bound from free radioligand.
- The filters are washed with ice-cold assay buffer to remove non-specifically bound radioligand.
- The radioactivity retained on the filters is measured by liquid scintillation counting.
- Non-specific binding is determined in the presence of a high concentration of a non-labeled ligand.
- The IC_{50} value (the concentration of **(S)-MCOPPB** that inhibits 50% of the specific binding of the radioligand) is determined by non-linear regression analysis.
- The K_i value is calculated from the IC_{50} value using the Cheng-Prusoff equation.

[³⁵S]GTPγS Binding Assays

This functional assay measures the activation of G proteins coupled to the NOP receptor upon agonist binding.

Objective: To determine the potency (EC_{50}) and efficacy of **(S)-MCOPPB** in activating G proteins.

Materials:

- Cell membranes expressing the NOP receptor.
- [³⁵S]GTPγS (a non-hydrolyzable analog of GTP).
- GDP.
- **(S)-MCOPPB** at various concentrations.
- Assay buffer (e.g., 50 mM Tris-HCl, pH 7.4, containing MgCl₂, NaCl, and an antioxidant).
- Glass fiber filters or SPA beads.
- Scintillation counter.

Procedure:

- Cell membranes are pre-incubated with GDP to ensure that G proteins are in their inactive state.
- **(S)-MCOPPB** at various concentrations is added to the membranes.
- The reaction is initiated by the addition of [³⁵S]GTPγS.
- The incubation is carried out at 30°C for a specific time.
- The assay is terminated by rapid filtration or by adding a stop solution in an SPA format.
- The amount of [³⁵S]GTPγS bound to the G proteins is quantified by scintillation counting.
- Basal activity is measured in the absence of an agonist, and non-specific binding is determined in the presence of a high concentration of unlabeled GTPγS.
- Data are analyzed by non-linear regression to determine the EC₅₀ and Emax values.

cAMP Inhibition Assays

This assay measures the functional consequence of NOP receptor activation, which is coupled to Gai/o proteins, leading to the inhibition of adenylyl cyclase and a decrease in intracellular cAMP levels.

Objective: To determine the potency (EC₅₀) and efficacy (Emax) of **(S)-MCOPPB** in inhibiting cAMP production.

Materials:

- Whole cells expressing the NOP receptor (e.g., CHO or HEK293 cells).
- Forskolin or another adenylyl cyclase activator.
- **(S)-MCOPPB** at various concentrations.
- cAMP assay kit (e.g., based on HTRF, AlphaScreen, or ELISA).

- Cell lysis buffer.

Procedure:

- Cells are pre-incubated with **(S)-MCOPPB** at various concentrations.
- Adenylyl cyclase is stimulated with forskolin to induce cAMP production.
- The reaction is stopped, and the cells are lysed.
- The intracellular cAMP concentration is measured using a competitive immunoassay format provided by the kit.
- The amount of cAMP produced is inversely proportional to the signal generated in many assay formats.
- Data are plotted as a dose-response curve, and EC₅₀ and Emax values are determined.

In Vitro Senolytic Activity Assays

These assays are used to evaluate the ability of **(S)-MCOPPB** to selectively induce cell death in senescent cells.

Objective: To assess the senolytic potential of **(S)-MCOPPB**.

Materials:

- Human cell lines capable of undergoing senescence (e.g., MRC-5 human lung fibroblasts, HepG2, and Huh-7 hepatocellular carcinoma cells).
- Inducers of senescence (e.g., aphidicolin for replicative senescence or doxorubicin for therapy-induced senescence).
- **(S)-MCOPPB**.
- Cell viability assay reagents (e.g., XTT or MTT).
- Senescence-Associated β -Galactosidase (SA- β -gal) staining kit.

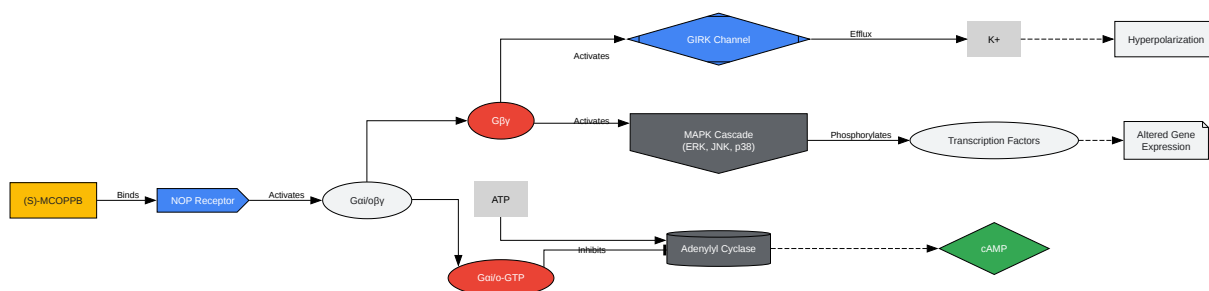
Procedure:

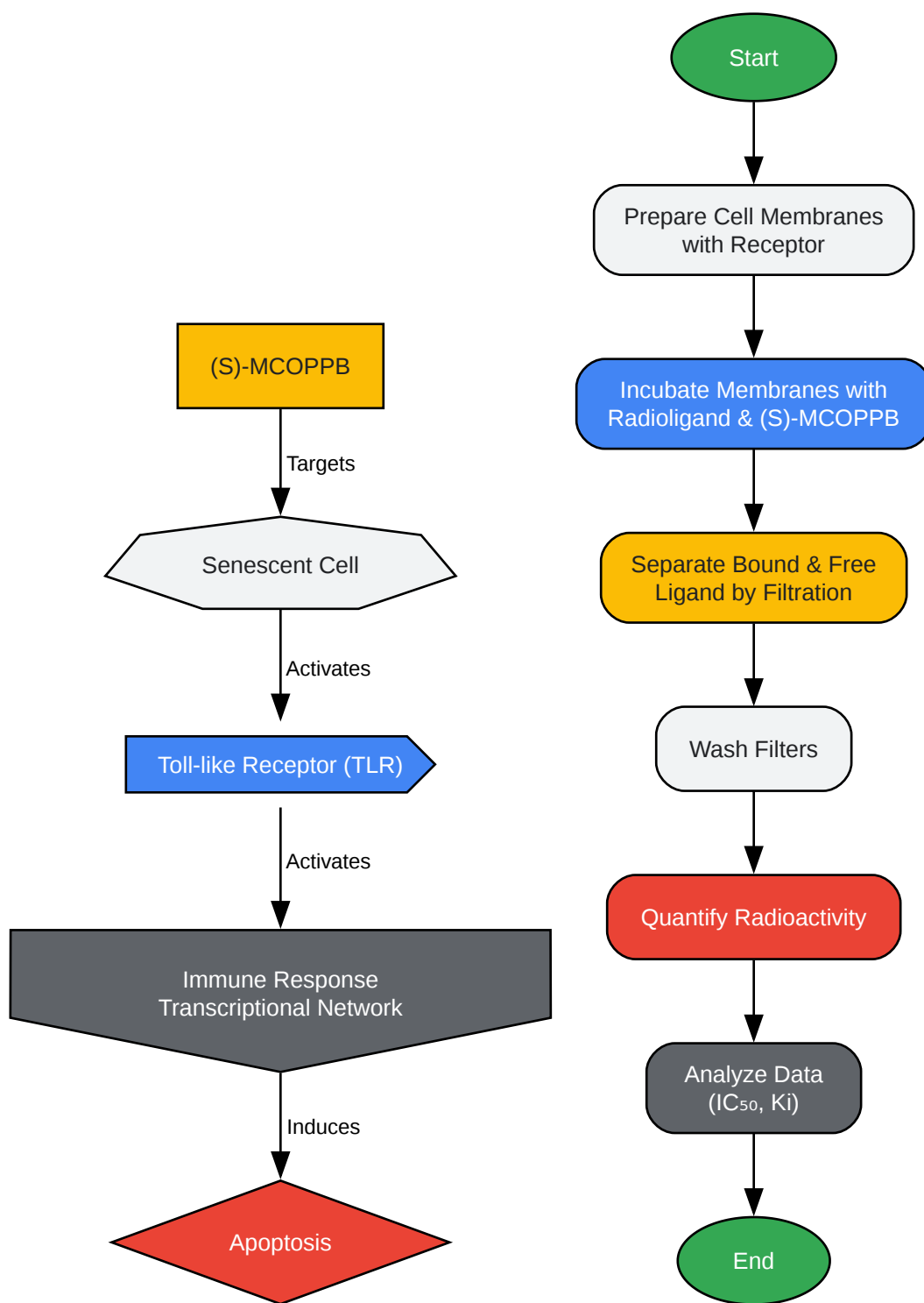
- **Induction of Senescence:** Cells are treated with an inducer (e.g., a sub-lethal dose of doxorubicin for a defined period) to induce a senescent phenotype.
- **Treatment:** Senescent and non-senescent (control) cells are treated with various concentrations of **(S)-MCOPPB**.
- **Cell Viability Assessment (XTT Assay):** After the treatment period, the viability of the cells is assessed using an XTT assay. The metabolic activity of viable cells reduces the XTT tetrazolium salt to a colored formazan product, which is measured spectrophotometrically. A decrease in signal indicates a reduction in cell viability.
- **SA- β -gal Staining:** To confirm the senescent phenotype and assess its reduction after treatment, cells are fixed and stained for SA- β -gal activity at pH 6.0. Senescent cells stain blue. The percentage of blue-staining cells is quantified.

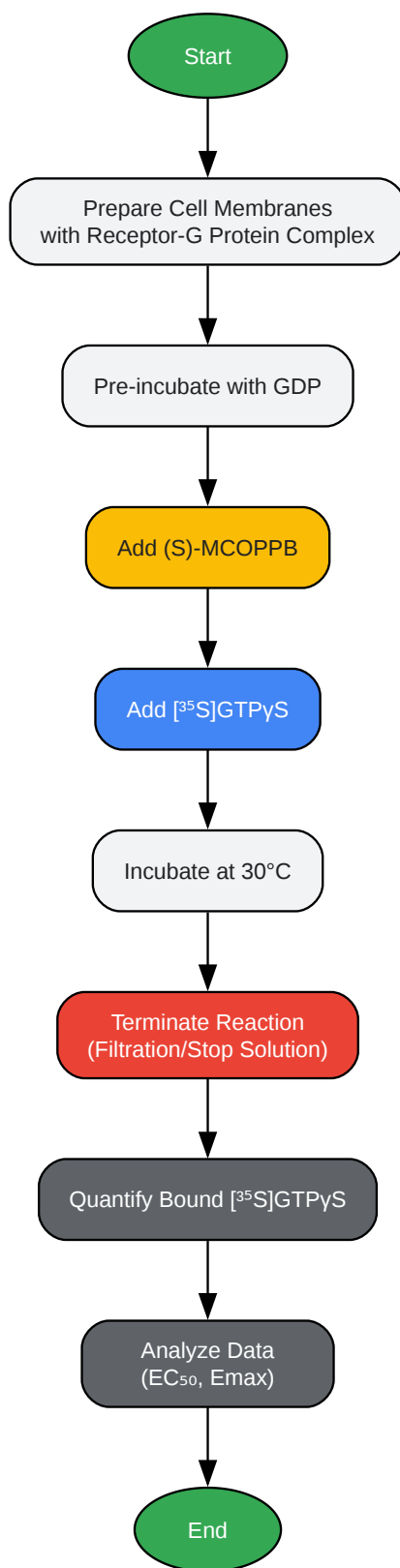
Mandatory Visualization

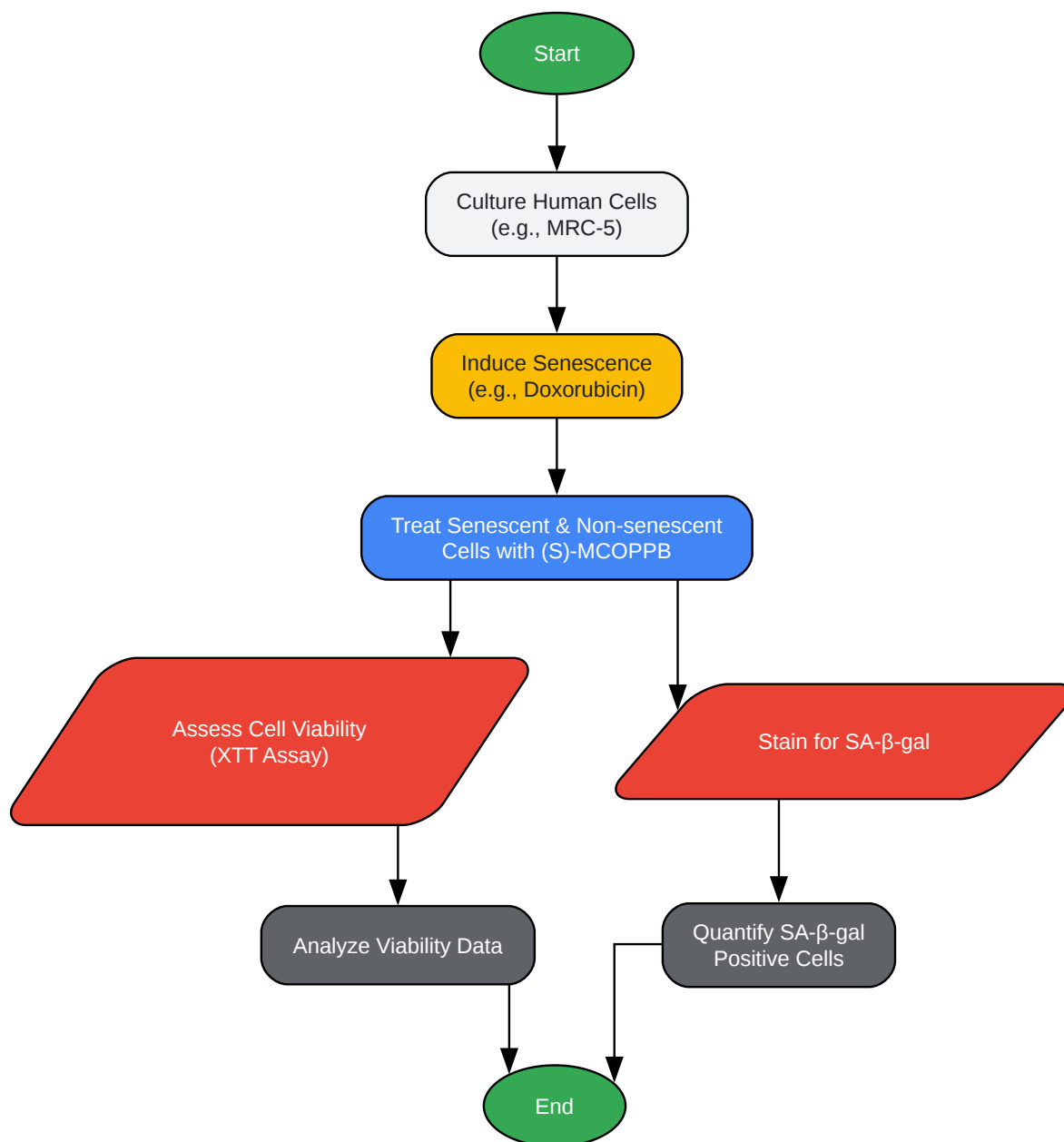
Signaling Pathways and Experimental Workflows

The following diagrams, generated using the DOT language, visualize the key signaling pathways of **(S)-MCOPPB** and the workflows of the described in vitro experiments.









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References

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